

Essential Safety and Operational Guide for 5-Bromo-3-cyanoindole

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Compound of Interest

Compound Name: *5-Bromo-3-cyanoindole*

Cat. No.: *B1352206*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-3-cyanoindole** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Disclaimer: This document is intended as a guide and should be supplemented by a thorough risk assessment specific to your laboratory conditions. Always consult with your institution's Environmental Health and Safety (EHS) department for comprehensive guidance.

Hazard Identification and Chemical Properties

5-Bromo-3-cyanoindole is a halogenated indole derivative. While specific toxicity data is not readily available, it should be handled with caution as compounds in this class can be harmful if ingested, inhaled, or absorbed through the skin.^[1] It is prudent to treat this chemical as potentially hazardous.

Table 1: Chemical and Physical Properties of **5-Bromo-3-cyanoindole**

Property	Value	Reference
Molecular Formula	C ₉ H ₅ BrN ₂	[2]
Molecular Weight	221.05 g/mol	[2] [3]
Appearance	Beige to light brown powder/solid	[4]
Melting Point	89 - 92 °C	[4]
Boiling Point	405.9°C at 760 mmHg	[3]
Flash Point	199.3±23.2 °C	[3]
InChIKey	ZPUQCVKBNRGsap-UHFFFAOYSA-N	[2]
CAS Number	90271-86-6	[2] [5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the recommended equipment.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **5-Bromo-3-cyanoindole**

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing. [1] [6]	Protects eyes and face from splashes of the chemical or solvents.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [1] [7] [8] It is crucial to inspect gloves before use and to practice proper removal techniques to avoid skin contamination. For prolonged contact or handling of large quantities, consider thicker gloves or double-gloving. [9]	Protects hands from direct contact with the chemical. Nitrile gloves offer good resistance to a range of chemicals. [7] [8]
Skin and Body Protection	A flame-resistant lab coat is required. [1] [10] Wear long pants and closed-toe shoes to cover all exposed skin. [11]	Prevents skin contact with the chemical.
Respiratory Protection	A NIOSH-approved respirator may be required if engineering controls are insufficient, during spill cleanup, or when generating dust or aerosols. [1] [12] The need for respiratory protection should be determined by a risk assessment.	Protects against inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Engineering Controls: Always handle **5-Bromo-3-cyanoindole** in a certified chemical fume hood to minimize inhalation exposure.[1]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Minimize Quantities: Use the smallest amount of the chemical necessary for the experiment to minimize potential exposure and waste.[1]
- Area Designation: Designate a specific area for handling this compound and ensure it is kept clean and organized.

2. Handling:

- Avoid Dust and Aerosol Formation: Handle the solid carefully to avoid generating dust.[1][5]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Remove and launder contaminated clothing before reuse.
- Glove Policy: Do not wear gloves outside of the designated laboratory area. Change gloves immediately if they become contaminated.[9][11]

3. Storage:

- Container: Keep the container tightly closed in a dry, well-ventilated place.[4]
- Temperature: Store in a cool place, with some suppliers recommending storage in a freezer at temperatures below -20°C.[4]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[4]

Disposal Plan: Step-by-Step Waste Management

Chemical waste containing **5-Bromo-3-cyanoindole** must be managed as hazardous waste according to institutional and regulatory guidelines.

1. Waste Segregation:

- Halogenated Waste: **5-Bromo-3-cyanoindole** is a halogenated organic compound.[13] It must be collected in a designated waste container for halogenated organic waste, separate from non-halogenated waste streams.[13]

2. Container Management:

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**5-Bromo-3-cyanoindole**".[13] If other chemicals are added, all components must be listed.
- Condition: Use a suitable, leak-proof, and closed container that is compatible with the chemical.[5][13] Keep the container closed when not in use.

3. Storage of Waste:

- Location: Store the sealed waste container in a designated and secure satellite accumulation area.
- Segregation: Keep the waste container away from incompatible materials.[13]

4. Professional Disposal:

- Licensed Vendor: Arrange for the pickup and disposal of the hazardous waste through your institution's designated and licensed professional waste disposal company.[13]
- Incineration: A common disposal method for such compounds is incineration in a chemical incinerator equipped with a scrubber. This should only be performed by a certified facility.[13]
- Prohibition: Do not dispose of **5-Bromo-3-cyanoindole** down the drain or in the regular trash.[14]

Emergency Procedures: Spills and Exposure

Small Spills (in a fume hood):

- Alert personnel in the immediate area.

- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand. [\[1\]](#)
- Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[14\]](#)
- Decontaminate the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.

Large Spills:

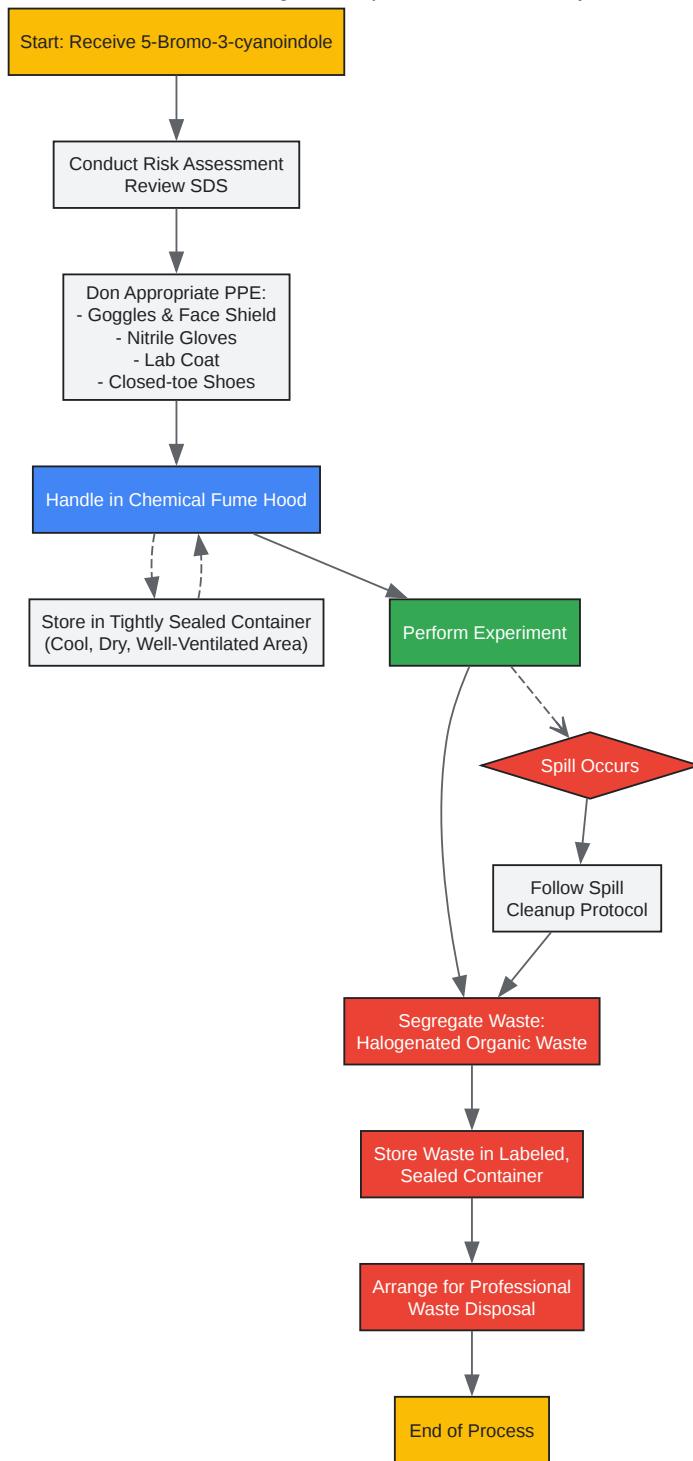
- Evacuate the area immediately.
- Alert others and contact your institution's EHS or emergency response team.
- Prevent entry into the affected area.

Personal Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

Workflow for Safe Handling and Disposal of 5-Bromo-3-cyanoindole

Workflow for Safe Handling and Disposal of 5-Bromo-3-cyanoindole

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